

Personal protective equipment for handling **Imidazo[1,2-A]pyridine-8-carbaldehyde**

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Compound of Interest

Compound Name: **Imidazo[1,2-A]pyridine-8-carbaldehyde**

Cat. No.: **B147197**

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Essential Safety and Handling Guide for **Imidazo[1,2-A]pyridine-8-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Imidazo[1,2-A]pyridine-8-carbaldehyde** (CAS 136117-74-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

Imidazo[1,2-a]pyridine-8-carbaldehyde is a chemical that requires careful handling to prevent adverse health effects. Based on available safety data for closely related compounds and provided hazard statements, the primary hazards include skin corrosion/irritation, serious eye damage/eye irritation, and potential respiratory irritation.^[1] The signal word for this chemical is "Warning".^[2]

Proper selection and use of Personal Protective Equipment (PPE) are the most critical lines of defense when working with this compound. The following table summarizes the required PPE for various operations.

Operation	Required Personal Protective Equipment
Weighing and Aliquoting (Solid)	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves (e.g., Nitrile). Inspect before use and change if contaminated.- Eye Protection: Safety glasses with side shields or chemical splash goggles.- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood to avoid dust inhalation.- Lab Coat: Standard laboratory coat.
Solution Preparation and Handling	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves (e.g., Nitrile).- Eye Protection: Chemical splash goggles are required. A face shield is recommended if there is a significant splash risk.^[3]- Respiratory Protection: All work should be conducted in a certified chemical fume hood.- Lab Coat: Chemical-resistant lab coat.
Accidental Spill Cleanup	<ul style="list-style-type: none">- Gloves: Double-gloving with chemical-resistant gloves.- Eye Protection: Chemical splash goggles and a face shield.- Respiratory Protection: Air-purifying respirator with appropriate cartridges if outside of a fume hood.- Protective Clothing: Disposable coveralls.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Incident	First-Aid and Emergency Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]
Spill	Evacuate the area. Wear appropriate PPE as outlined above. Sweep up solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. [1] Ventilate the area and wash the spill site after material pickup is complete.

Handling, Storage, and Disposal

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing dust.[\[1\]](#)
- Use only in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)

- Wash hands thoroughly after handling.[[1](#)]

Storage:

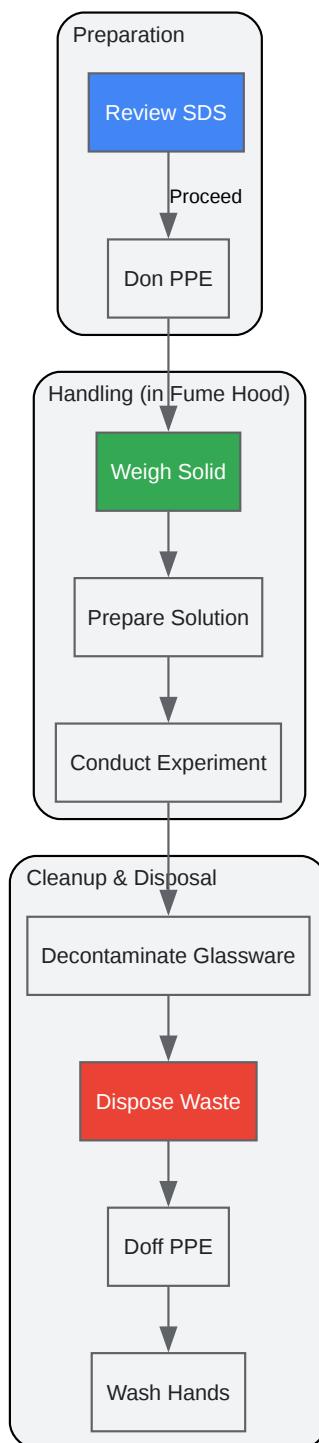
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[[1](#)]
- Store under an inert atmosphere to maintain product quality.[[1](#)]
- Incompatible with bases, amines, and oxidizing agents.[[1](#)]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[[1](#)]
- Do not release into the environment.[[1](#)]

Safe Handling Workflow

The following diagram illustrates the standard operational workflow for safely handling **Imidazo[1,2-A]pyridine-8-carbaldehyde** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Imidazo[1,2-A]pyridine-8-carbaldehyde**.

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